

An In-Depth Technical Guide to the Chemical Properties and Structure of Dibenzosuberol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dibenzosuberol*

Cat. No.: *B195590*

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Introduction

Dibenzosuberol, also known as 10,11-dihydro-5H-dibenzo[a,d]cyclohepten-5-ol, is a tricyclic organic compound. Its derivatives are of significant interest in medicinal chemistry and drug development, particularly as inhibitors of the p38 mitogen-activated protein kinase (MAPK) signaling pathway, which is implicated in inflammatory diseases.^[1] This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **dibenzosuberol**, along with insights into its role as a precursor to pharmacologically active molecules.

Chemical Structure and Properties

Dibenzosuberol possesses a distinctive tricyclic structure consisting of two benzene rings fused to a central seven-membered cycloheptane ring. The hydroxyl group at position 5 is a key functional group that influences its chemical reactivity and potential for derivatization.

The core structure of **dibenzosuberol** is shared by a class of compounds known as dibenzocycloheptenes. The dihydro designation indicates the saturation of the ethylene bridge at the 10 and 11 positions.

Table 1: Quantitative Chemical Properties of Dibenzosuberol

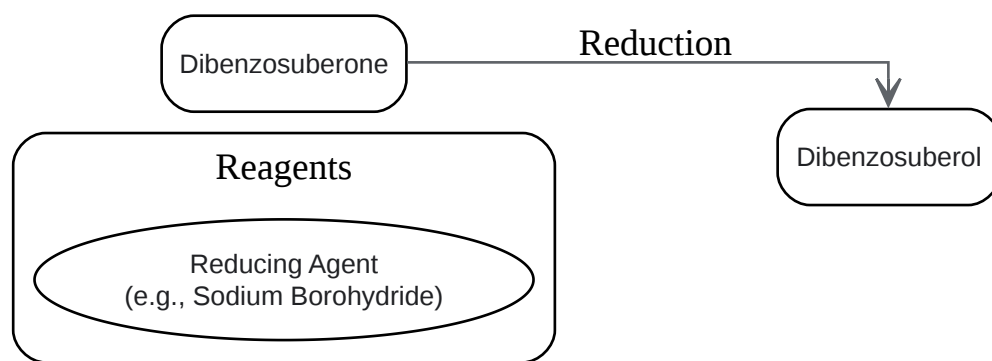
Property	Value	Source
Molecular Formula	C ₁₅ H ₁₄ O	[2][3]
Molecular Weight	210.27 g/mol	[2][3]
CAS Registry Number	1210-34-0	[2][3]
Melting Point	89-90 °C	
Appearance	Solid	
Synonyms	10,11-dihydro-5H-dibenzo[a,d]cyclohepten-5-ol, 5-Hydroxydibenzo[a,d]cyclohepta[4,5]diene	[2][3]

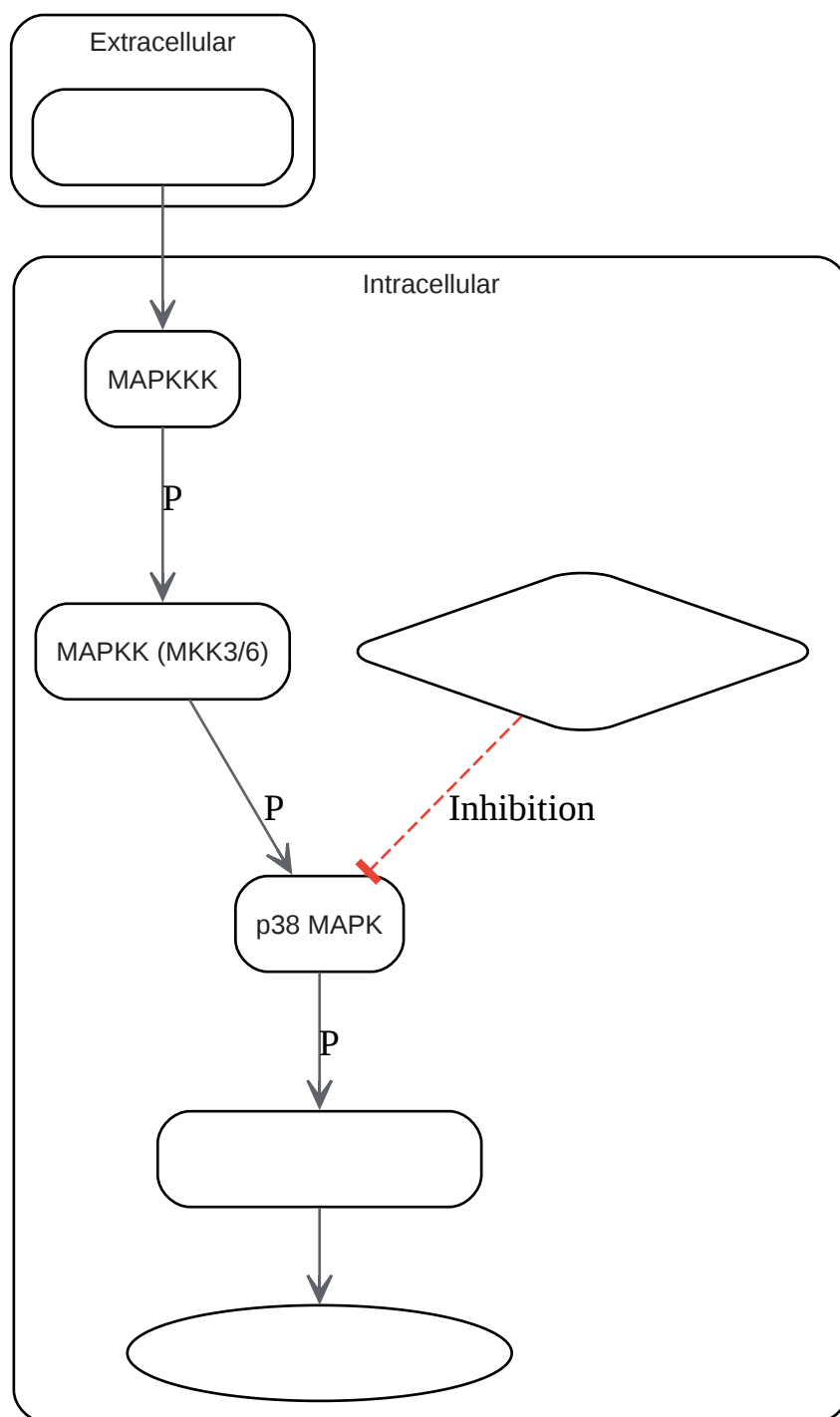
Experimental Protocols

Synthesis of Dibenzosuberol

A common and effective method for the synthesis of **dibenzosuberol** is the reduction of its corresponding ketone, 10,11-dihydro-5H-dibenzo[a,d]cyclohepten-5-one (dibenzosuberone).[5]

Reaction Scheme:





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References

- 1. researchgate.net [researchgate.net]
- 2. 5H-Dibenzo[a,d]cyclohepten-5-ol, 10,11-dihydro- [webbook.nist.gov]
- 3. 5H-Dibenzo[a,d]cyclohepten-5-ol, 10,11-dihydro- [webbook.nist.gov]
- 4. researchgate.net [researchgate.net]
- 5. prepchem.com [prepchem.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to the Chemical Properties and Structure of Dibenzosuberol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b195590#dibenzosuberol-chemical-properties-and-structure]

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